

Commercial Sources and Availability of 1-Decanol-d4: A Technical Guide

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Compound of Interest

Compound Name: 1-Decanol-d4

Cat. No.: B1433794

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources and availability of **1-Decanol-d4** (CAS Number: 57367-97-2), a deuterated analog of 1-Decanol. This document is intended to assist researchers, scientists, and professionals in drug development in sourcing this stable isotope-labeled compound for their studies.

Introduction to 1-Decanol-d4

1-Decanol-d4, also known as Decyl alcohol-d4, is a valuable tool in various scientific applications, particularly in tracer studies and as an internal standard for mass spectrometry-based quantitative analysis. The incorporation of deuterium atoms at specific positions (1,1,2,2) provides a distinct mass shift, allowing for its differentiation from its non-labeled counterpart without significantly altering its chemical properties.

Commercial Availability

A comprehensive search of chemical suppliers has identified a number of commercial sources for **1-Decanol-d4**. The availability, purity, and offered quantities vary among suppliers. Below is a summary of the findings.

Supplier and Product Details

Supplier	Product Name	Catalog Number	Purity	Available Quantities
MedchemExpress	1-Decanol-d4	HY-Y1004S4	Not specified	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg
Sigma-Aldrich (AA Blocks)	n-Decyl-1,1,2,2-d4 Alcohol	AABH9A21D358	Not specified	Inquire for details
BOC Sciences	1-DECAN-1,1,2,2-D4-OL(9CI)	Not specified	Not specified	Inquire for details
Demochem	1-Decanol-d4	Not specified	98%+	Pilot Capacity

Note: Pricing information is generally available upon request from the suppliers. It is recommended to contact them directly for the most up-to-date information.

Technical Data and Documentation

Researchers requiring detailed technical information should request the Certificate of Analysis (CoA) and Safety Data Sheet (SDS) from the respective suppliers. These documents provide critical data on the purity, isotopic enrichment, and safe handling of the compound.

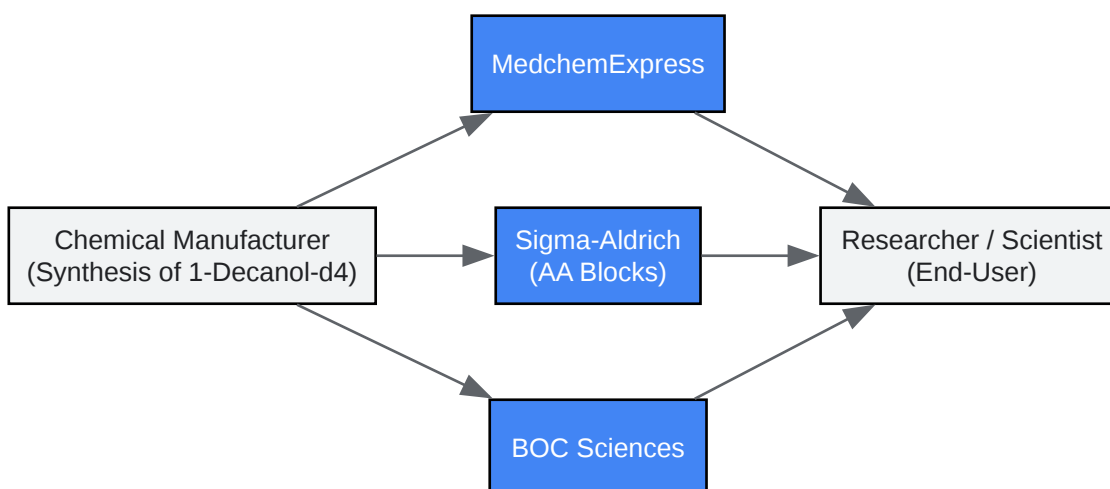
MedchemExpress provides a downloadable data sheet on their product page.[\[1\]](#)

Custom Synthesis

For specific research needs that are not met by off-the-shelf products, several companies specialize in the custom synthesis of deuterated compounds. These services can provide **1-Decanol-d4** with specific deuterium labeling patterns or in larger quantities.

Supply Chain Overview

The general supply chain for acquiring **1-Decanol-d4** for research purposes is illustrated in the diagram below. This typically involves a chemical manufacturer that produces the deuterated compound, which is then distributed through various suppliers to the end-users in research and development.



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Caption: A simplified diagram illustrating the supply chain for **1-Decanol-d4** from the manufacturer to the end-user.

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References

- 1. medchemexpress.com [medchemexpress.com]
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